

In-Depth Technical Guide: Solubility Profile of Phenyl Piperidine-1-Carboxylate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Phenyl piperidine-1-carboxylate

CAS No.: 16641-71-7

Cat. No.: B103297

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Part 1: Executive Summary & Physicochemical Profile

Phenyl piperidine-1-carboxylate (CAS: 16641-71-7) is a lipophilic carbamate ester frequently utilized as a reactive intermediate in organic synthesis and as a structural motif in drug discovery (e.g., PROTAC linkers, enzyme inhibitors). Its solubility profile is governed by the competition between the hydrophobic phenyl and piperidine rings and the polar carbamate linker.

This guide provides a definitive technical analysis of its solubility, offering predicted ranges based on structural analogs, validated experimental protocols for precise determination, and strategic recommendations for vehicle selection in biological assays.

Physicochemical Characterization

Before attempting dissolution, the researcher must understand the fundamental properties driving the compound's solvation behavior.

Property	Value / Description	Impact on Solubility
Molecular Formula	C ₁₂ H ₁₅ NO ₂	Moderate molecular weight facilitates organic solvation.
Molecular Weight	205.25 g/mol	Favorable for dissolution in small-molecule solvents.
Physical State	Solid (Crystalline Needles)	High lattice energy may require sonication or heat for initial dissolution.
LogP (Predicted)	~2.5 – 3.2	Lipophilic. Indicates poor aqueous solubility and high affinity for non-polar/aprotic solvents.
H-Bond Donors	0	Lack of donors reduces water solubility.
H-Bond Acceptors	2 (Carbamate O, N)	Allows interaction with protic solvents (Alcohols) and water (weakly).

Part 2: Solubility Landscape

The following data categorizes solvent compatibility based on the compound's structural "nearest neighbors" (e.g., phenyl carbamates, N-substituted piperidines) and general solubility principles.

Primary Solvents (Stock Solutions & Synthesis)

These solvents are recommended for preparing high-concentration stock solutions (>10 mM) or for use as reaction media.

Solvent Class	Specific Solvent	Predicted Solubility	Technical Notes
Polar Aprotic	DMSO (Dimethyl sulfoxide)	High (>50 mg/mL)	Preferred for Biological Stock. Excellent disruption of crystal lattice. Caution: DMSO is hygroscopic; store under inert gas.
Polar Aprotic	DMF (Dimethylformamide)	High (>50 mg/mL)	Alternative to DMSO. Higher toxicity profile; ensure removal before in vivo use.
Chlorinated	DCM (Dichloromethane)	Very High (>100 mg/mL)	Preferred for Synthesis/Extraction. Excellent solvation of the lipophilic core. Volatile.
Esters	Ethyl Acetate	Moderate to High	Preferred for Recrystallization. Solubility increases significantly with temperature (e.g., reflux).

Secondary Solvents (Assays & Formulations)

Used for dilution or specific assay conditions.

Solvent Class	Specific Solvent	Predicted Solubility	Technical Notes
Alcohols	Ethanol (EtOH)	Moderate (10–30 mg/mL)	Good for biological assays where DMSO is contraindicated. Solubility may drop upon water addition.
Alcohols	Methanol (MeOH)	Moderate	Often used in HPLC mobile phases.
Aqueous	PBS / Water	Low / Insoluble (<0.1 mg/mL)	Requires Cosolvent. Direct dissolution is not recommended. Use a DMSO "spike" method.

Part 3: Experimental Protocols

As specific quantitative data for CAS 16641-71-7 is rarely published, researchers must validate solubility in their specific media. The following protocols are the industry "Gold Standard" for generating reproducible data.

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

Use this method for precise, equilibrium-based solubility values.

Materials:

- Solid **Phenyl piperidine-1-carboxylate**
- Target Solvent (e.g., PBS pH 7.4, Water)
- 0.22 µm PTFE Syringe Filter (hydrophilic/hydrophobic as appropriate)
- HPLC-UV or LC-MS/MS

Workflow:

- Saturation: Add excess solid compound (~5 mg) to 1 mL of the target solvent in a glass vial.
- Equilibration: Cap the vial and agitate (shake or stir) at a constant temperature (usually 25°C) for 24 to 48 hours.
- Phase Separation: Centrifuge the sample at 10,000 rpm for 10 minutes or filter through a 0.22 µm filter to remove undissolved solids. Critical: Ensure the filter does not adsorb the compound (pre-saturate filter if necessary).
- Quantification: Analyze the clear filtrate via HPLC. Calculate concentration against a standard curve prepared in DMSO.

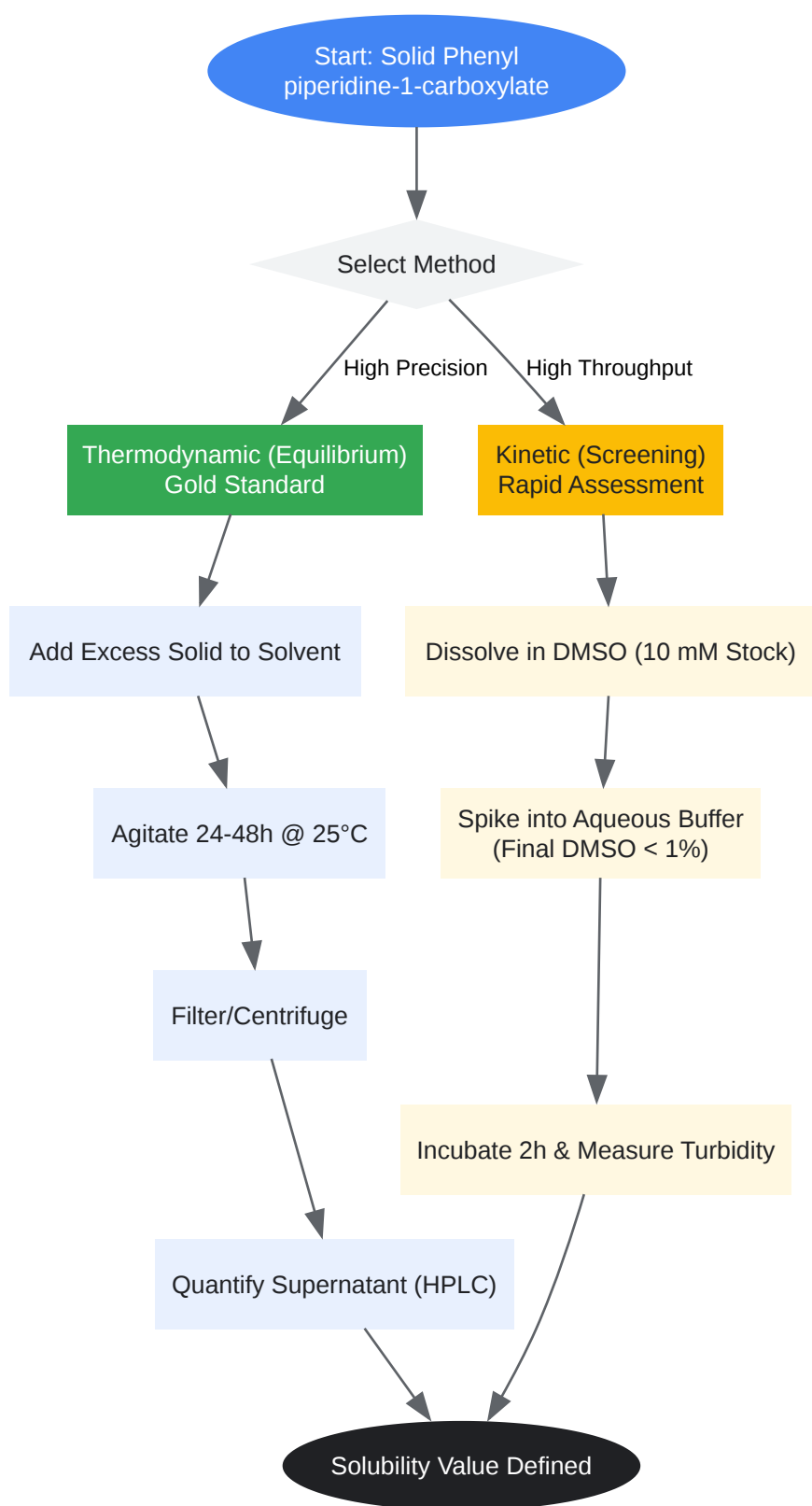
Protocol B: Kinetic Solubility (High-Throughput Screen)

Use this method to estimate solubility during biological assay preparation.

Workflow:

- Prepare a 10 mM stock solution in 100% DMSO.
- Spike the DMSO stock into the aqueous buffer (e.g., PBS) to reach the desired test concentration (e.g., 100 µM), ensuring final DMSO concentration is ≤1%.
- Incubate for 2 hours at room temperature.
- Measure turbidity (absorbance at 620 nm) or filter and analyze via HPLC.
- Result: If the solution is clear (low absorbance) or recovery is >80%, the compound is considered "kinetically soluble" at that concentration.

Visualization: Solubility Determination Workflow



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Caption: Decision tree for selecting and executing the appropriate solubility determination protocol.

Part 4: Strategic Applications in Drug Development

Vehicle Selection for In Vivo Studies

Due to the compound's lipophilicity, simple aqueous solutions will fail. Use the following formulation strategies:

- Co-solvent System: 5% DMSO + 40% PEG400 + 55% Water/Saline.
- Surfactant Addition: 0.5% Tween-80 or Methylcellulose can stabilize suspensions.

Recrystallization & Purification

- Solvent: Ethyl Acetate (Hot).[\[1\]](#)[\[2\]](#)
- Anti-solvent: Hexane or Heptane.
- Procedure: Dissolve in minimum hot ethyl acetate; slowly add hexane until turbidity appears; cool to 4°C to induce crystallization of "colourless needles" [\[1\]](#).

References

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